

3-bromo-1-methyl-1H-pyrazolo[3,4-b]pyridine molecular weight

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Compound of Interest

Compound Name:	3-bromo-1-methyl-1H-pyrazolo[3,4-b]pyridine
Cat. No.:	B180037

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An In-depth Technical Guide to the Molecular Weight of **3-bromo-1-methyl-1H-pyrazolo[3,4-b]pyridine**

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed breakdown of the molecular weight of **3-bromo-1-methyl-1H-pyrazolo[3,4-b]pyridine**, a compound of interest in chemical and pharmaceutical research.

Molecular Formula and Structure

The chemical formula for **3-bromo-1-methyl-1H-pyrazolo[3,4-b]pyridine** is C₇H₆BrN₃^[1]^[2]. The structural arrangement consists of a pyrazolopyridine core, which is a bicyclic system containing a pyrazole ring fused to a pyridine ring. A bromine atom is attached to the pyrazole ring, and a methyl group is bonded to a nitrogen atom within the pyrazole ring.

Calculation of Molecular Weight

The molecular weight is determined by the sum of the atomic weights of its constituent atoms. The calculation is based on the molecular formula C₇H₆BrN₃ and the standard atomic weights of the elements.

Experimental Protocols: Molecular Weight Determination

The standard method for calculating the molecular weight of a chemical compound from its molecular formula is as follows:

- Identify the molecular formula: Determine the number of atoms of each element present in the molecule. For **3-bromo-1-methyl-1H-pyrazolo[3,4-b]pyridine**, the formula is C₇H₆BrN₃.
- Obtain standard atomic weights: Use the standard atomic weights for each element as provided by the International Union of Pure and Applied Chemistry (IUPAC).
 - Carbon (C): 12.011 amu[3][4][5][6]
 - Hydrogen (H): 1.008 amu[7][8][9][10][11]
 - Bromine (Br): 79.904 amu[12][13][14][15][16]
 - Nitrogen (N): 14.007 amu[17][18][19][20][21]
- Calculate the total weight for each element: Multiply the number of atoms of each element by its standard atomic weight.
- Sum the total weights: Add the total weights of all elements to obtain the molecular weight of the compound.

Data Presentation: Summary of Atomic Contributions

The following table summarizes the contribution of each element to the total molecular weight of **3-bromo-1-methyl-1H-pyrazolo[3,4-b]pyridine**.

Element	Symbol	Number of Atoms	Standard Atomic Weight (amu)	Total Contribution (amu)
Carbon	C	7	12.011	84.077
Hydrogen	H	6	1.008	6.048
Bromine	Br	1	79.904	79.904
Nitrogen	N	3	14.007	42.021
Total		212.050		

The calculated molecular weight of **3-bromo-1-methyl-1H-pyrazolo[3,4-b]pyridine** is 212.05 g/mol [2].

Mandatory Visualization: Molecular Structure Diagram

The logical structure of **3-bromo-1-methyl-1H-pyrazolo[3,4-b]pyridine** is depicted in the following diagram generated using the DOT language.

Caption: Molecular structure of **3-bromo-1-methyl-1H-pyrazolo[3,4-b]pyridine**.

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